

Specificity and selectivity of 2,5-Dichlorophenethylamine detection methods

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Compound of Interest

Compound Name: 2,5-Dichlorophenethylamine

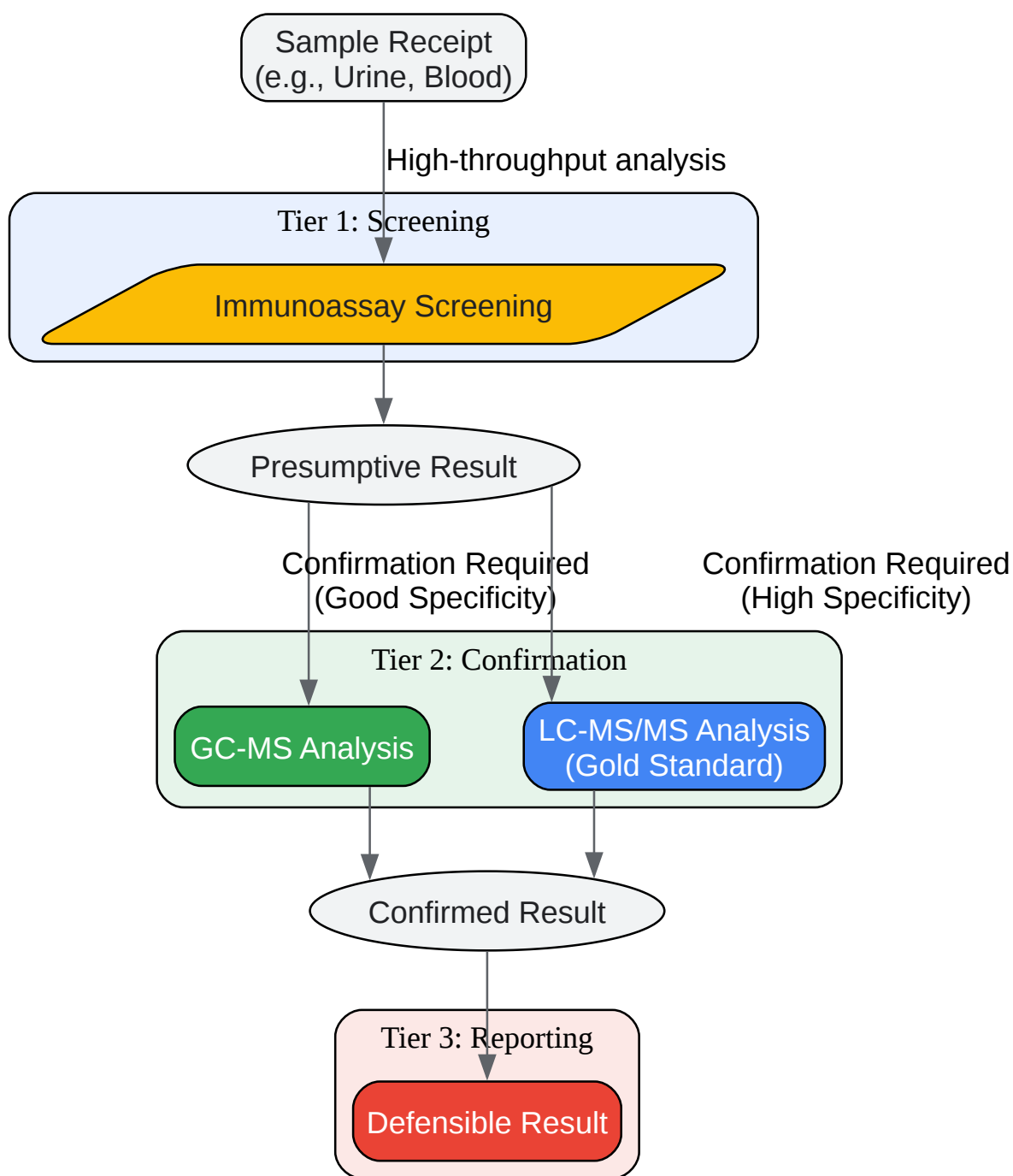
CAS No.: 56133-86-9

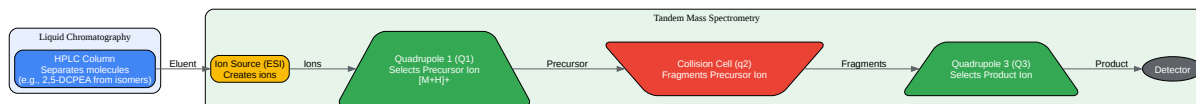
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The detection of novel psychoactive substances (NPS) like 2,5-DCPEA in complex matrices, such as urine or blood, typically follows a structured workflow.^{[2][4]} This workflow is designed to balance throughput, sensitivity, and the legal or clinical defensibility of the results. The primary methods employed are immunoassays, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).





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Sources

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- 2. Analysis of 2,5-dimethoxy-amphetamines and 2,5-dimethoxy-phenethylamines aiming their determination in biological matrices: a review - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Substituted phenethylamine - Wikipedia [en.wikipedia.org]
- 4. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
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